An In-depth Technical Guide to N-(2-Methoxybenzyl)-2-propanamine

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Compound of Interest

Compound Name:	*N-(2-Methoxybenzyl)-2-propanamine*
CAS No.:	*756474-36-9*
Cat. No.:	*B1279830*

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Abstract: This technical guide provides a comprehensive overview of **N-(2-Methoxybenzyl)-2-propanamine**, a key secondary amine intermediate. The document details its chemical and physical properties, provides a robust, field-proven protocol for its synthesis via reductive amination, and discusses its characterization, reactivity, and primary applications. This guide is intended for researchers, chemists, and professionals in drug development and chemical synthesis who require a thorough understanding of this compound's attributes and handling.

Chemical Identity and Properties

N-(2-Methoxybenzyl)-2-propanamine, also known as N-isopropyl-2-methoxybenzylamine, is a secondary amine that serves as a crucial building block in organic synthesis. Its structure features a benzyl group substituted with a methoxy group at the ortho position, and an isopropyl group attached to the nitrogen atom.

Molecular Structure and Key Features: The molecule's structure combines an aromatic ring with an aliphatic amine chain. The methoxy group (-OCH_3) on the benzene ring is an electron-donating group, which can influence the reactivity of the aromatic ring in electrophilic

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substitution reactions. The secondary amine group is a key functional site, acting as a nucleophile and a base.

Caption: Molecular structure of **N-(2-Methoxybenzyl)-2-propanamine**.

Below is a summary of its core chemical and physical properties.

Property	Value	Source(s)
IUPAC Name	N-[(2-methoxyphenyl)methyl]propan-2-amine	[1]
CAS Number	139306-10-8 (Note: This CAS number is sometimes ambiguously assigned. An alternative is 756474-36-9)	[2][3][4][5][6][7]
Molecular Formula	$C_{11}H_{17}NO$	[1][7]
Molecular Weight	179.26 g/mol	[1][7]
Appearance	Off-white to pale yellow crystalline solid	[2][3]
Melting Point	87-88°C	[2]
Boiling Point	241°C	[2]
Density	1.021 g/cm³	[2]
Flash Point	97°C	[2]
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	[6]

Synthesis via Reductive Amination

The most efficient and common laboratory-scale synthesis of **N-(2-Methoxybenzyl)-2-propanamine** is the reductive amination of 2-methoxybenzaldehyde with isopropylamine.[8][9]

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This one-pot reaction involves two key stages: the formation of a Schiff base (imine) intermediate, followed by its in-situ reduction to the target secondary amine.

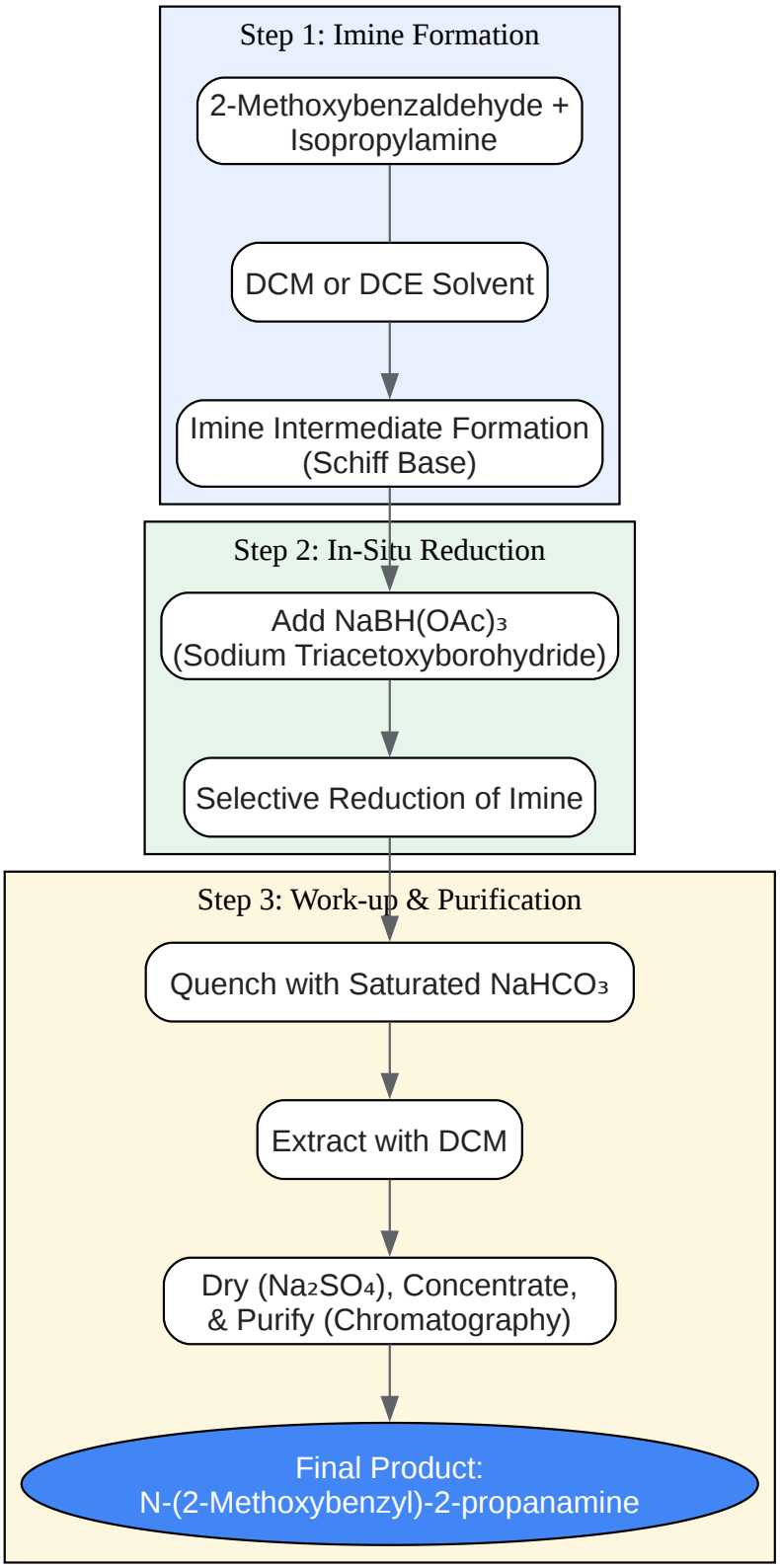
Causality in Experimental Design:

- Choice of Reducing Agent: Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is the preferred reducing agent.[10] Unlike stronger agents like sodium borohydride ($NaBH_4$), $NaBH(OAc)_3$ is milder and more selective for the protonated imine over the starting aldehyde. This selectivity is crucial as it allows the imine formation and reduction to occur concurrently without significant premature reduction of the aldehyde, thus maximizing the yield of the desired amine.[10] It is also less sensitive to moisture and does not generate gaseous byproducts, simplifying the reaction setup.

- Solvent: A non-protic solvent like 1,2-dichloroethane (DCE) or dichloromethane (DCM) is ideal. These solvents effectively dissolve the reactants and do not interfere with the reducing agent or the imine intermediate.

- Reaction Control: The reaction is typically run at room temperature. The initial formation of the imine is often rapid, and the subsequent reduction is the rate-limiting step, usually completing within a few hours.[10] Monitoring by Thin Layer Chromatography (TLC) is essential to ensure the consumption of the starting aldehyde.

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Caption: Workflow for the synthesis of **N-(2-Methoxybenzyl)-2-propanamine**.

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Detailed Experimental Protocol

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add 2-methoxybenzaldehyde (1.0 eq). Dissolve the aldehyde in 1,2-dichloroethane (DCE) or dichloromethane (DCM) (approx. 5-10 mL per gram of aldehyde).
- Amine Addition: Add isopropylamine (1.2 eq) to the solution. Stir the mixture at room temperature for 20-30 minutes. This period allows for the formation of the iminium ion intermediate.[10]
- Addition of Reducing Agent: To the stirred solution, add sodium triacetoxyborohydride ($NaBH(OAc)_3$) (1.5 eq) portion-wise over 10-15 minutes. The reaction is mildly exothermic, and portion-wise addition helps control the temperature.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 3-5 hours. Monitor the reaction's completion by TLC, observing the disappearance of the 2-methoxybenzaldehyde spot.
- Work-up: Once the reaction is complete, carefully quench it by slowly adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) until gas evolution ceases. Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Extract the aqueous layer two additional times with DCM.
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$). Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- Purification: The crude product can be purified by column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield the pure **N-(2-Methoxybenzyl)-2-propanamine** as an off-white solid.[2]

Spectroscopic and Analytical Characterization

To validate the successful synthesis and purity of **N-(2-Methoxybenzyl)-2-propanamine**, a combination of spectroscopic methods is employed. While specific spectra are proprietary, the

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expected characteristic signals are described below based on the molecule's structure.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance):
  - Aromatic Protons: Expect signals in the range of δ 6.8-7.3 ppm, corresponding to the four protons on the substituted benzene ring. The ortho, meta, and para positions relative to the methoxy and benzyl-amine groups will result in a complex splitting pattern.
  - Methoxy Group: A sharp singlet at approximately δ 3.8 ppm, integrating to three protons (-OCH_3).
  - Benzyl CH_2: A singlet at approximately δ 3.7-3.9 ppm, integrating to two protons (-CH_2-Ar).
  - Isopropyl CH: A septet (or multiplet) around δ 2.8-3.0 ppm, integrating to one proton (-$CH(CH_3)_2$).
  - Isopropyl CH_3: A doublet at approximately δ 1.0-1.2 ppm, integrating to six protons (-$CH(CH_3)_2$).
  - Amine NH: A broad singlet, which may appear between δ 1.5-2.5 ppm. Its position can vary and it may exchange with D_2O.
- Mass Spectrometry (MS):
  - In Electron Impact (EI) mode, a key fragment ion is expected at m/z 121, corresponding to the 2-methoxybenzyl cation ($[C_8H_9O]^+$), formed by cleavage of the C-N bond.[11] Another significant ion would be observed at m/z 150, resulting from the loss of an ethyl group.[11] The molecular ion peak $[M]^+$ at m/z 179 should be observable.
- Infrared (IR) Spectroscopy:
  - N-H Stretch: A moderate absorption band around 3300-3400 cm^{-1} corresponding to the secondary amine N-H stretching.
  - C-H Stretches: Aromatic C-H stretches just above 3000 cm^{-1} and aliphatic C-H stretches just below 3000 cm^{-1}.
  - Aromatic C=C: Bends in the 1600-1450 cm^{-1} region.

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- C-O Stretch: A strong band for the aryl-alkyl ether at approximately 1240 cm^{-1}.[12]

Applications in Synthesis

The primary and most significant application of **N-(2-Methoxybenzyl)-2-propanamine** is as a key intermediate in the synthesis of Nebivolol.[13][14]

- Nebivolol Synthesis: Nebivolol is a third-generation beta-blocker used to treat hypertension.[13][15] Its complex structure contains four chiral centers. Many patented synthetic routes for Nebivolol rely on building distinct fragments of the molecule and then coupling them.[16][17] **N-(2-Methoxybenzyl)-2-propanamine** can serve as a precursor or a protected form of one of the amine-containing fragments required for the final molecule assembly. The benzyl group often acts as a protecting group for the secondary amine, which is later removed via catalytic hydrogenation (debenzylation) in the final steps of the synthesis.[17]

- Research in Medicinal Chemistry: The N-(2-methoxybenzyl) moiety is present in various classes of pharmacologically active compounds, including synthetic hallucinogens (NBOMe series) and other research chemicals.[11][18][19] As such, **N-(2-Methoxybenzyl)-2-propanamine** can serve as a valuable building block or reference compound in the development and analytical characterization of these substances.[20][21]

Reactivity, Stability, and Handling

- Reactivity: The secondary amine is nucleophilic and will react with electrophiles such as alkyl halides and acyl chlorides. The aromatic ring can undergo electrophilic substitution, with the methoxy group directing incoming electrophiles to the ortho and para positions.

- Stability and Storage: The compound is a stable crystalline solid under standard conditions.[2] It should be stored in a cool, dry, well-ventilated area in a tightly sealed container to prevent moisture absorption and potential degradation. Keep away from strong oxidizing agents.

- Safety and Handling:

  - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

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- Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Refer to the Safety Data Sheet (SDS) for complete handling and emergency information.

Conclusion

N-(2-Methoxybenzyl)-2-propanamine is a well-characterized secondary amine with significant utility as a synthetic intermediate, most notably in the pharmaceutical industry for the production of Nebivolol. Its synthesis via reductive amination is a reliable and scalable process. A thorough understanding of its properties, synthesis, and handling, as outlined in this guide, is essential for its effective and safe use in research and development settings.

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